

Molecular structure and IUPAC name of 8-Bromonaphthalen-2-ol

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Compound of Interest

Compound Name: 8-Bromonaphthalen-2-ol

Cat. No.: B1269897

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An In-depth Technical Guide to 8-Bromonaphthalen-2-ol

This technical guide provides a comprehensive overview of the molecular structure, properties, and analytical data for **8-Bromonaphthalen-2-ol**, a key intermediate in various chemical syntheses. This document is intended for researchers, scientists, and professionals in the field of drug development and materials science.

Molecular Structure and IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is **8-bromonaphthalen-2-ol**.^{[1][2]} It is also commonly known as 8-bromo-2-naphthol. The molecule consists of a naphthalene core substituted with a bromine atom at the 8-position and a hydroxyl group at the 2-position.

Below is a diagram of the molecular structure of **8-Bromonaphthalen-2-ol**.

Molecular structure of **8-Bromonaphthalen-2-ol**.

Physicochemical Properties

A summary of the key physicochemical properties of **8-Bromonaphthalen-2-ol** is presented in the table below. These properties are essential for understanding the compound's behavior in various experimental settings.

Property	Value	Source
Molecular Formula	$C_{10}H_7BrO$	PubChem[1]
Molecular Weight	223.07 g/mol	PubChem[1]
CAS Number	7385-87-7	PubChem[1]
Melting Point	113-114 °C	ECHEMI[1]
Boiling Point	332.3±11.0 °C (Predicted)	N/A
Density	1.6±0.1 g/cm ³ (Predicted)	N/A
pKa	9.12±0.40 (Predicted)	Guidechem[3]
LogP	3.53 (Predicted)	PubChem[1]
Solubility	Information not available	N/A

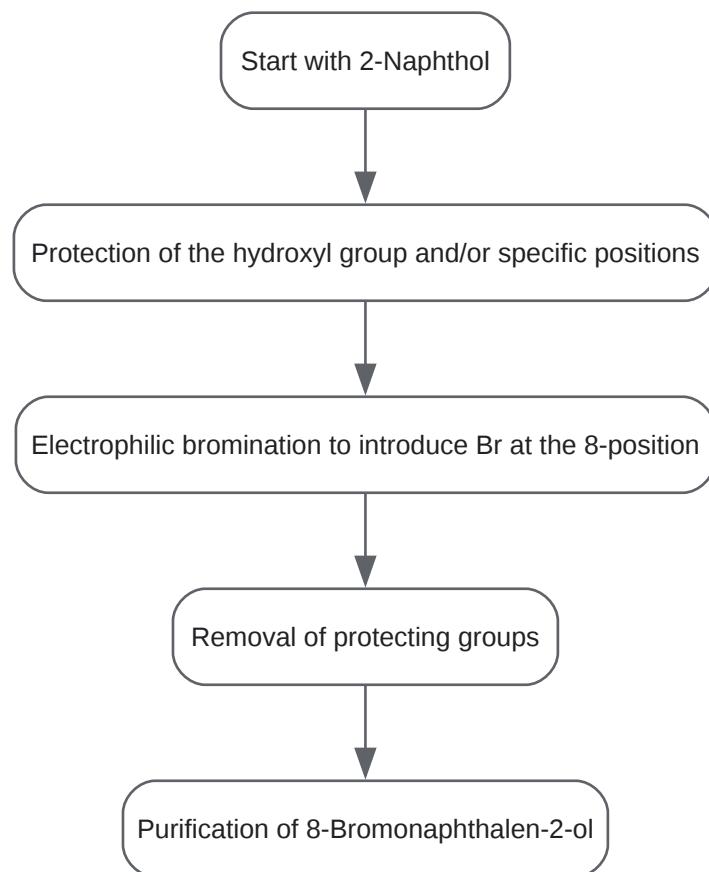
Experimental Protocols

A detailed, validated experimental protocol for the synthesis of **8-Bromonaphthalen-2-ol** is not readily available in the public domain. However, based on general synthetic methodologies for the bromination of naphthols and related aromatic compounds, a plausible synthetic route is outlined below. It is important to note that this is a generalized procedure and would require optimization for specific laboratory conditions.

General Synthesis Strategy: Electrophilic Bromination of 2-Naphthol

The synthesis of **8-Bromonaphthalen-2-ol** can be approached through the electrophilic bromination of 2-naphthol. The hydroxyl group of 2-naphthol is an ortho-, para-director. However, direct bromination often leads to a mixture of products, with the 1- and 6-positions being highly reactive. To achieve substitution at the 8-position, a multi-step synthesis involving protecting groups or specific reaction conditions would likely be necessary.

A potential, though unverified, approach could involve the following conceptual steps:



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